

In-Depth Technical Guide: 2-(4-Bromophenyl)ethanethioamide (CAS 147111-30-6)

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)ethanethioamide

Cat. No.: B133593

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known properties and suppliers of the chemical compound **2-(4-Bromophenyl)ethanethioamide**, identified by CAS number 147111-30-6. This document is intended to serve as a foundational resource for professionals in research and development who may be considering this molecule for their work.

Core Properties

The fundamental chemical and physical properties of **2-(4-Bromophenyl)ethanethioamide** are summarized below. These details are essential for experimental design, safety assessment, and data interpretation.

Property	Value	Source
CAS Number	147111-30-6	[1] [2] [3] [4]
IUPAC Name	2-(4-bromophenyl)ethanethioamide	[3]
Synonyms	2-(4-Bromophenyl)thioacetamide	[3] [5]
Molecular Formula	C8H8BrNS	[4]
Molecular Weight	230.13 g/mol	[3]
Physical Form	White solid	[3]
Purity	Typically ≥95%	[6]
Storage Temperature	Room temperature	[3] [4]
InChI Key	YAXPTWNWOBQNPG-UHFFFAOYSA-N	[3]

Safety and Handling

Safety is paramount when working with any chemical compound. The following table summarizes the key safety information for **2-(4-Bromophenyl)ethanethioamide**, based on available Safety Data Sheets (SDS).

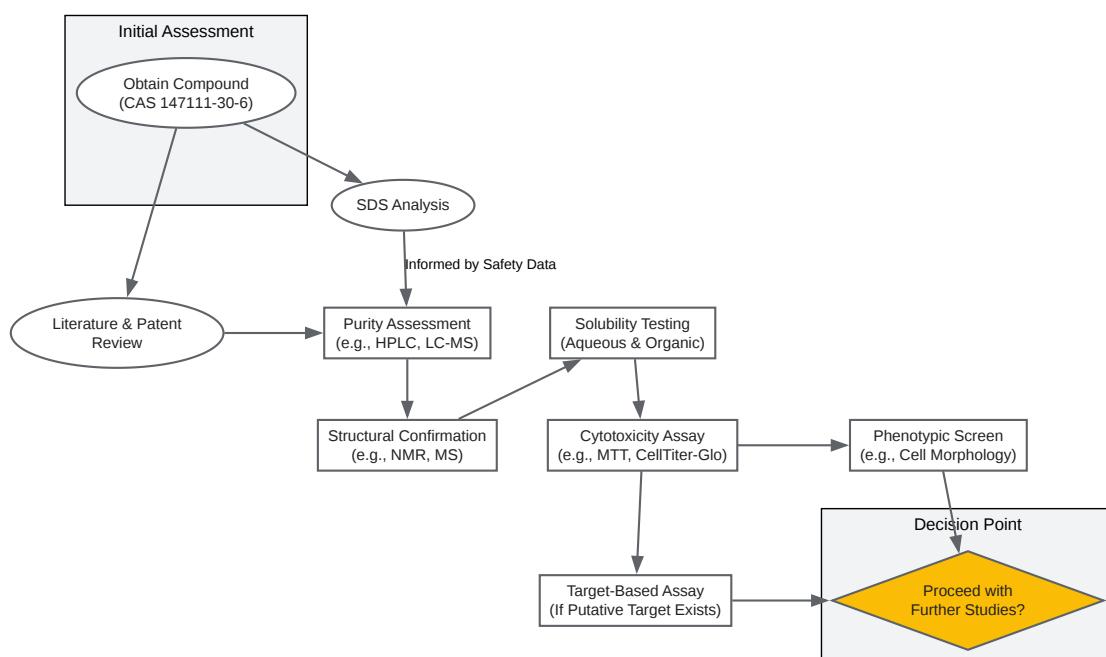
Safety Aspect	Information	Source
GHS Pictograms	GHS07 (Exclamation mark)	[3]
Signal Word	Warning	[3]
Hazard Statements	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[3]
Precautionary Statements	P261: Avoid breathing dust. P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3]

Experimental Protocols and Applications

A thorough review of scientific literature and public databases reveals a notable absence of published experimental protocols or detailed applications for **2-(4-Bromophenyl)ethanethioamide** (CAS 147111-30-6). There are no specific signaling pathways or mechanisms of action associated with this compound in the available literature. This suggests that it is likely a novel or largely uncharacterized research chemical.

For scientists and researchers encountering such a compound, a generalized workflow is essential for its initial characterization and safety assessment. The following diagrams illustrate logical workflows for these processes.

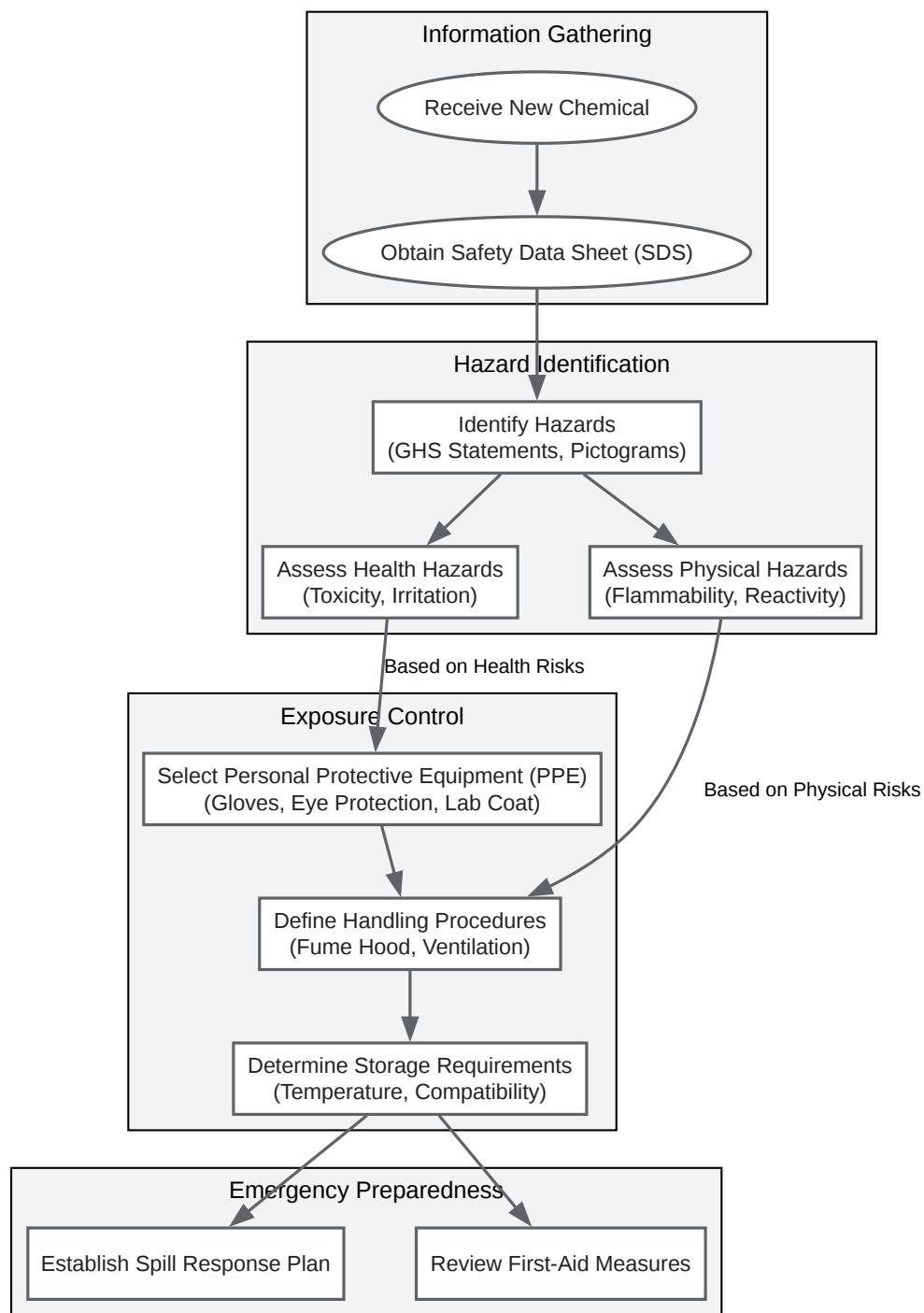
Generalized Workflow for Novel Compound Characterization



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Caption: A generalized experimental workflow for the initial characterization of a novel research chemical.

Logical Workflow for Chemical Safety Assessment

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